

# Physicochemical Properties of 4-tert-Octylphenol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Tert-octylphenol

Cat. No.: B029142

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## Introduction

**4-tert-octylphenol** (CAS No. 140-66-9) is an organic compound classified as an alkylphenol. Structurally, it consists of a phenol ring substituted with a tert-octyl group at the para (4) position.<sup>[1]</sup> This bulky, branched alkyl group significantly influences its physical and chemical properties, rendering it soluble in organic solvents while having low solubility in water.<sup>[2][3]</sup> It appears as a white to slightly yellow crystalline or waxy solid at room temperature.<sup>[1][2]</sup> **4-tert-octylphenol** is primarily used as an intermediate in the manufacturing of surfactants, resins, printing inks, and various other industrial products. Due to its widespread use and potential as an endocrine disruptor, a thorough understanding of its physicochemical properties is crucial for risk assessment, environmental fate modeling, and in the context of drug development and toxicology studies.

## Core Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-tert-octylphenol**, compiled from various sources.

Property	Value	Reference(s)
IUPAC Name	4-(1,1,3,3-tetramethylbutyl)phenol	
CAS Number	140-66-9	
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O	
Molecular Weight	206.32 g/mol	
Appearance	White or slightly yellow crystalline solid; waxy solid; white powder	
Melting Point	79 - 85 °C	
Boiling Point	277 - 283 °C (at 760 mmHg); 175 °C (at 30 mmHg)	
Water Solubility	7 - 19 mg/L (at 20-22 °C)	
Vapor Pressure	0.21 Pa (at 20 °C); 4.78 x 10 <sup>-4</sup> mmHg (at 25 °C)	
Octanol-Water Partition Coefficient (log Kow)	3.7 - 5.28	
Density	0.916 - 0.95 g/cm <sup>3</sup>	
pKa	10.15 (Predicted)	

## Experimental Protocols for Physicochemical Property Determination

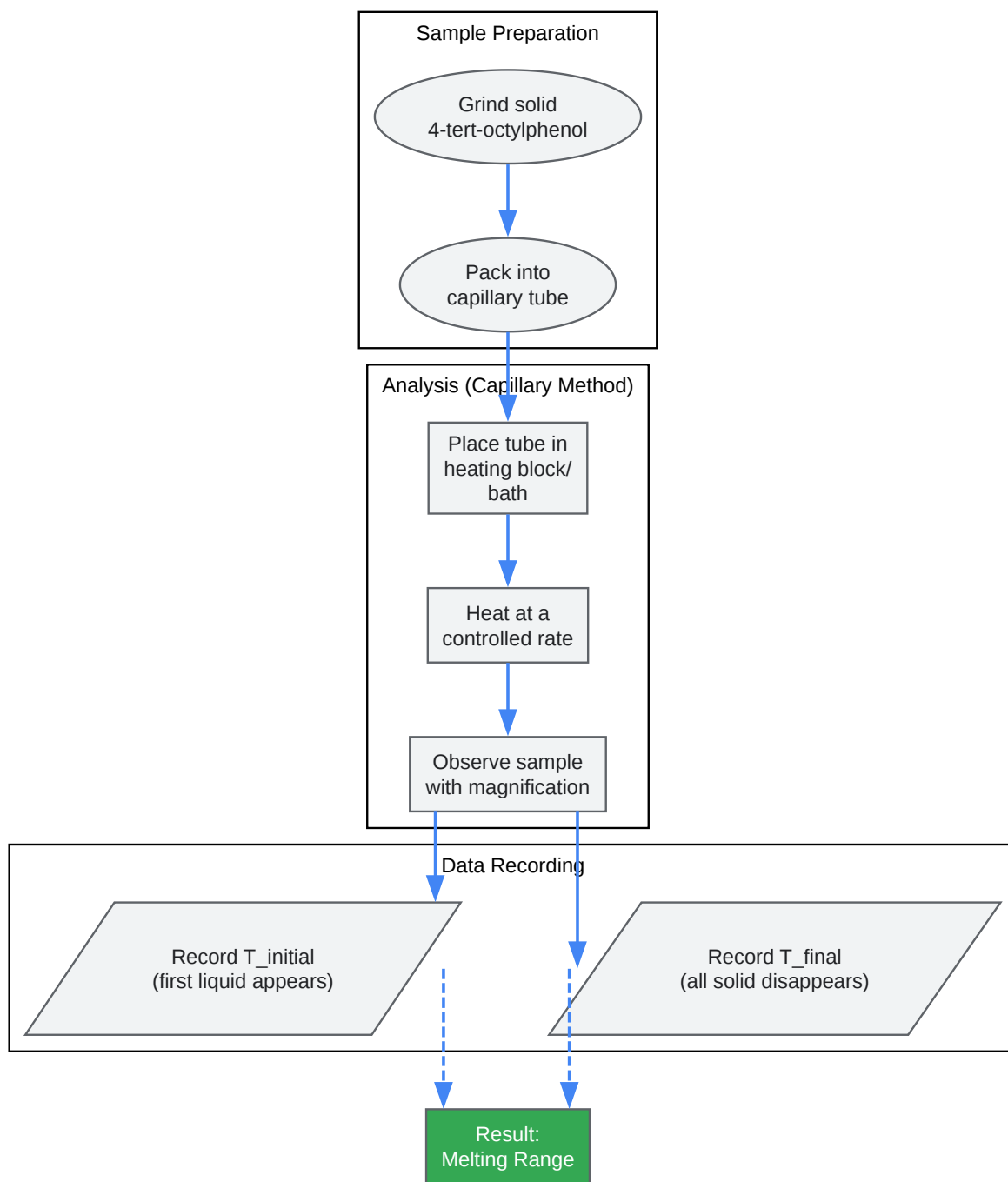
The determination of physicochemical properties for regulatory and scientific purposes typically follows standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. These protocols ensure data consistency and reliability.

### Melting Point / Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance, which is the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.

Methodology: Commonly used methods include the capillary method, hot-stage apparatus (like a Kofler hot bar or melting point microscope), and thermal analysis techniques such as Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA).

- **Capillary Method:** A small amount of the finely powdered substance is packed into a capillary tube. The tube is heated in a controlled liquid bath or metal block alongside a calibrated thermometer. The temperatures at which melting begins and is complete are recorded as the melting range.
- **Differential Scanning Calorimetry (DSC):** This technique measures the difference in heat flow between the sample and a reference as a function of temperature. The melting point is identified as the peak of the endothermic transition on the resulting thermogram.



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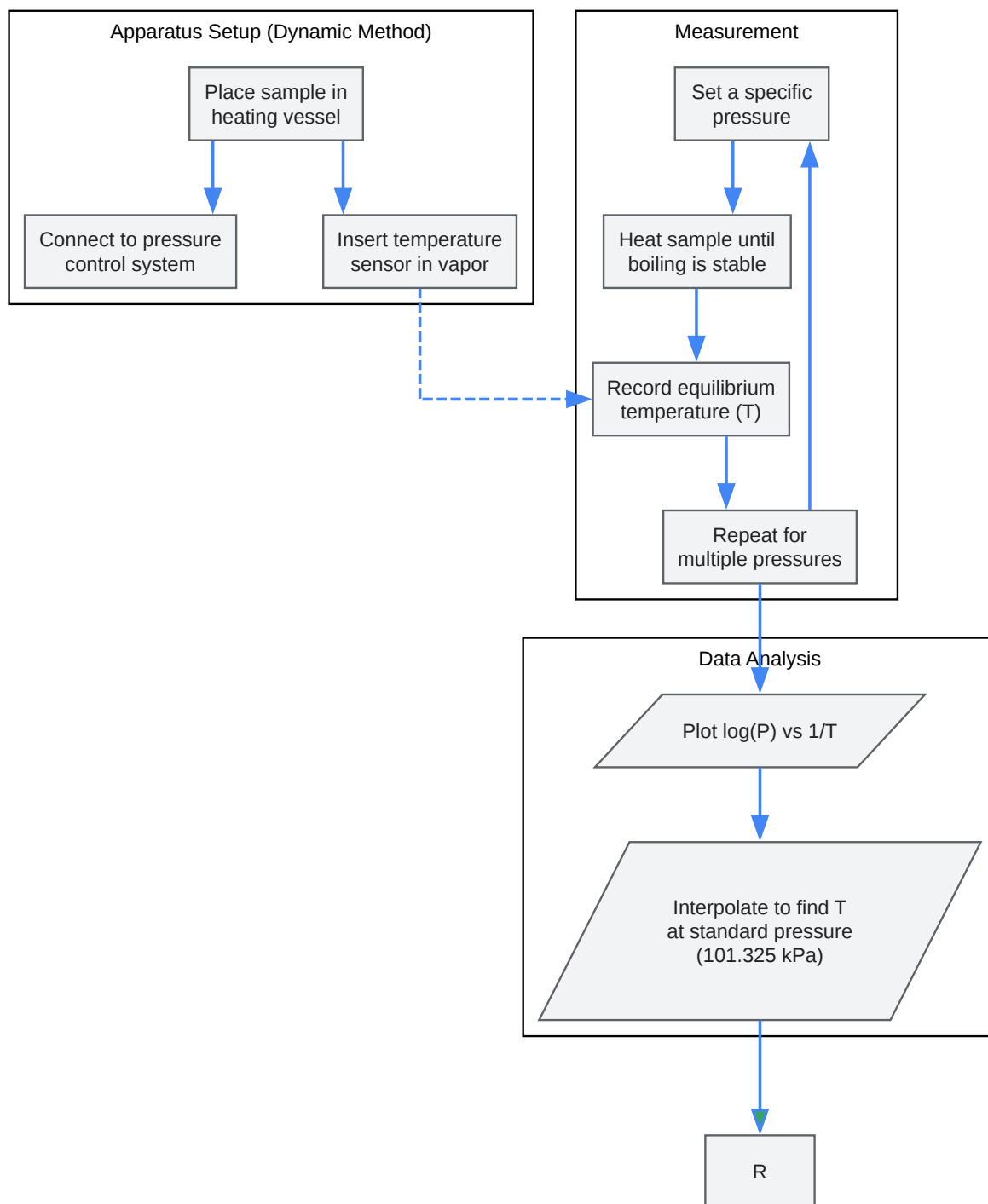
Caption: Workflow for Melting Point Determination via Capillary Method (OECD 102).

## Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which a substance's vapor pressure equals the surrounding atmospheric pressure.

Methodology: Methods vary from simple distillation to advanced thermal analysis. The choice depends on the substance's properties and the required precision.

- **Dynamic Method:** The substance is heated, and the boiling temperature is measured at various applied pressures. The vapor pressure curve is plotted, and the boiling point at standard atmospheric pressure (101.325 kPa) is determined by interpolation.
- **Ebulliometer Method:** An ebulliometer is used to measure the boiling temperature with high precision by ensuring equilibrium between the liquid and vapor phases.
- **DSC/DTA:** Similar to melting point determination, thermal analysis can be used to identify the onset of the boiling endotherm.



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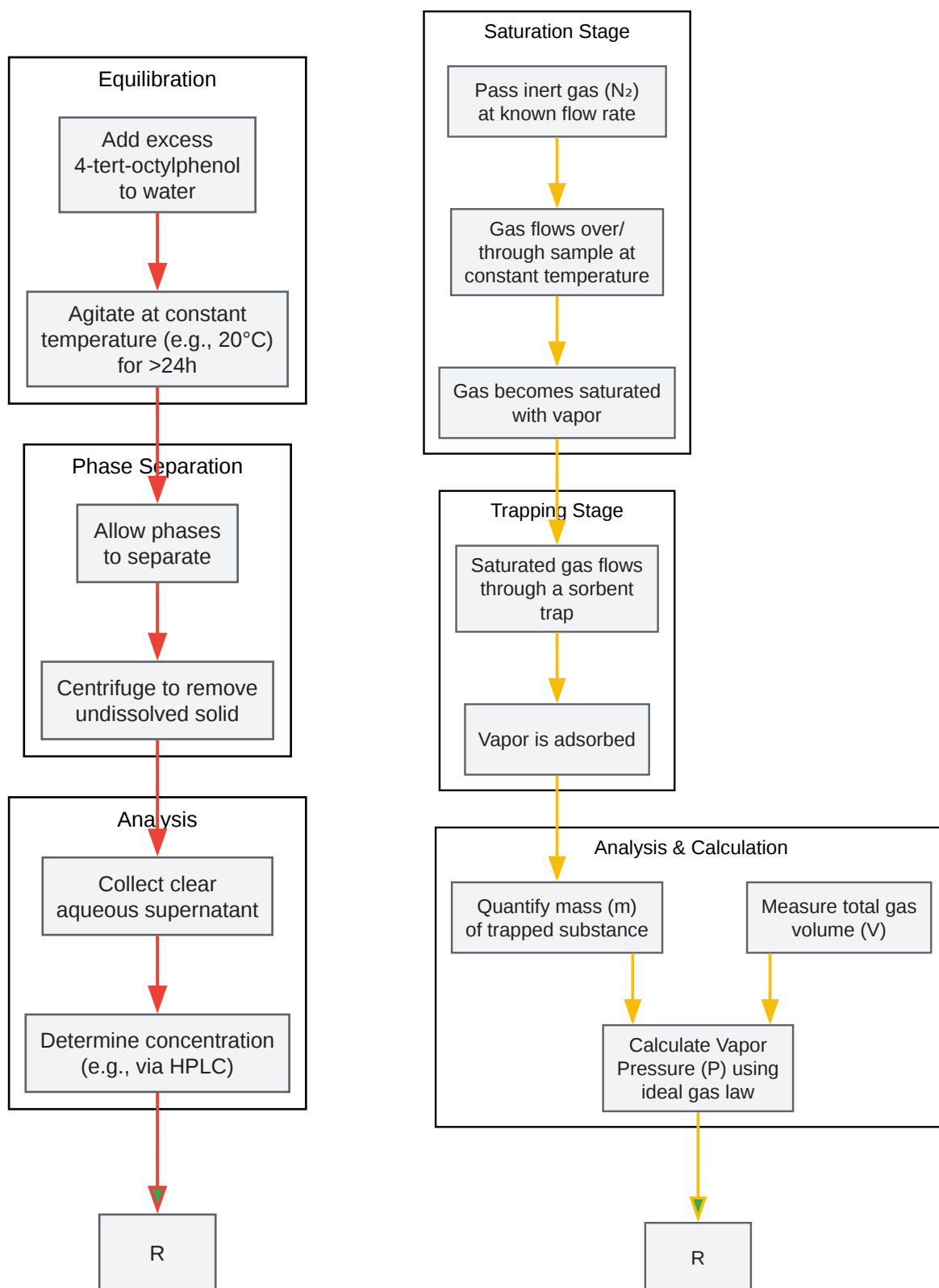
Caption: Workflow for Boiling Point Determination via Dynamic Method (OECD 103).

## Water Solubility (OECD Guideline 105)

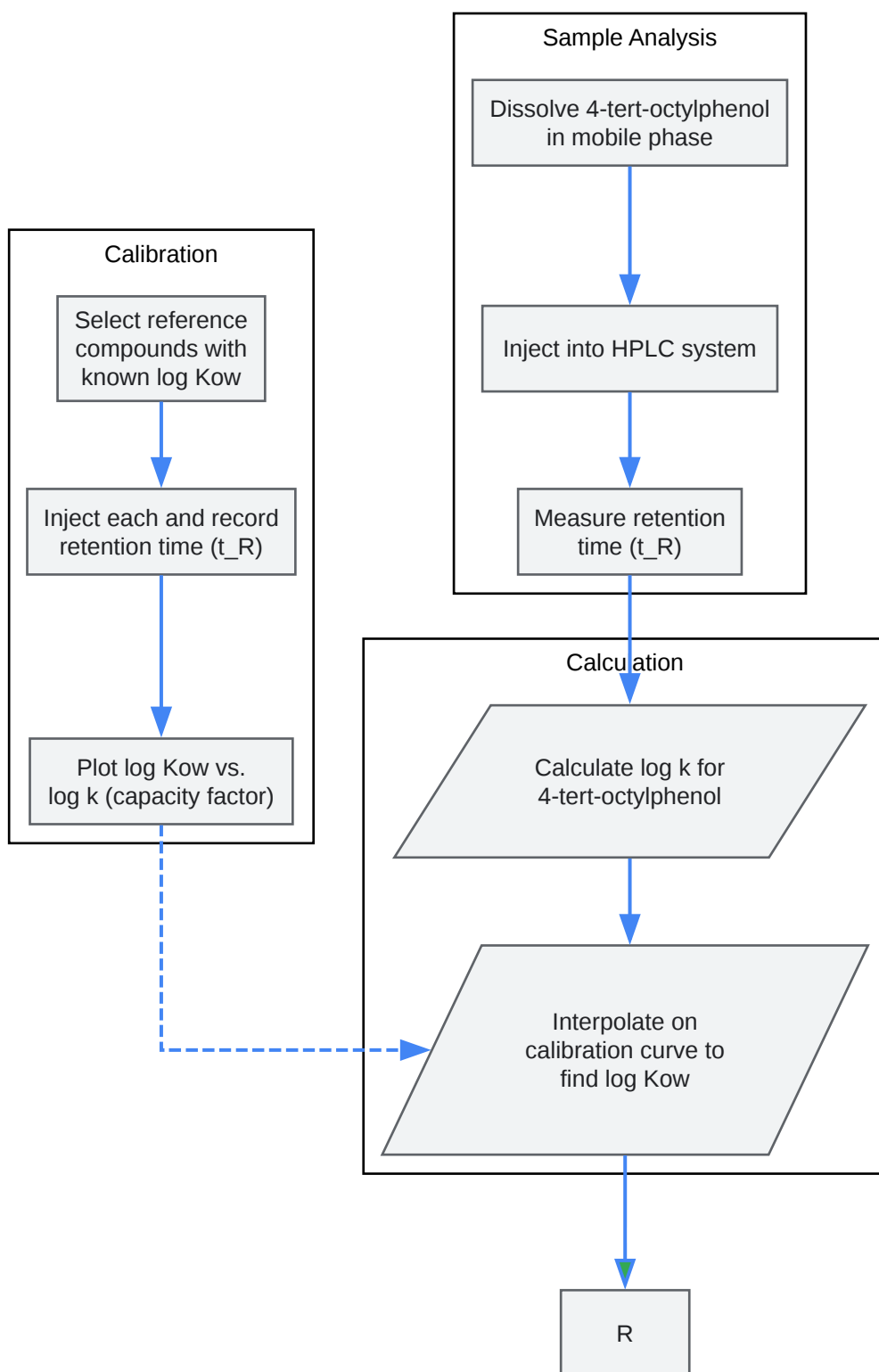
This guideline details methods to determine the saturation mass concentration of a substance in water at a given temperature.

Methodology: For substances with low solubility like **4-tert-octylphenol**, the Flask Method is appropriate.

- **Equilibration:** An excess amount of the test substance is added to a suitable volume of water in a vessel. The mixture is agitated at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** The saturated solution is separated from the undissolved solid, usually by centrifugation or filtration, ensuring that the temperature remains constant.
- **Concentration Analysis:** The concentration of **4-tert-octylphenol** in the clear aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).







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